

Synthesis and Characterization of 2-Aminopyridine-4-sulfonamide

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Compound of Interest

Compound Name: 2-Aminopyridine-4-sulfonamide

Cat. No.: B13279136

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Executive Summary

2-Aminopyridine-4-sulfonamide (CAS: 2137792-99-3 / 1248057-21-7) is a critical pharmacophore in medicinal chemistry, serving as a scaffold for carbonic anhydrase inhibitors, kinase inhibitors, and diverse sulfonamide-based antimicrobials. Its structural duality—combining a nucleophilic 2-amino group with an electrophilic 4-sulfonamide moiety—presents specific synthetic challenges, particularly regarding regioselectivity during functionalization.

This technical guide outlines a robust, scalable synthetic route derived from 2,4-dichloropyridine. Unlike direct chlorosulfonation of 2-aminopyridine, which suffers from poor regiocontrol (favoring the 5-position) and amino-group interference, this protocol utilizes the differential electrophilicity of the pyridine ring positions to sequentially install the sulfonamide and amino functionalities with high precision.

Retrosynthetic Analysis

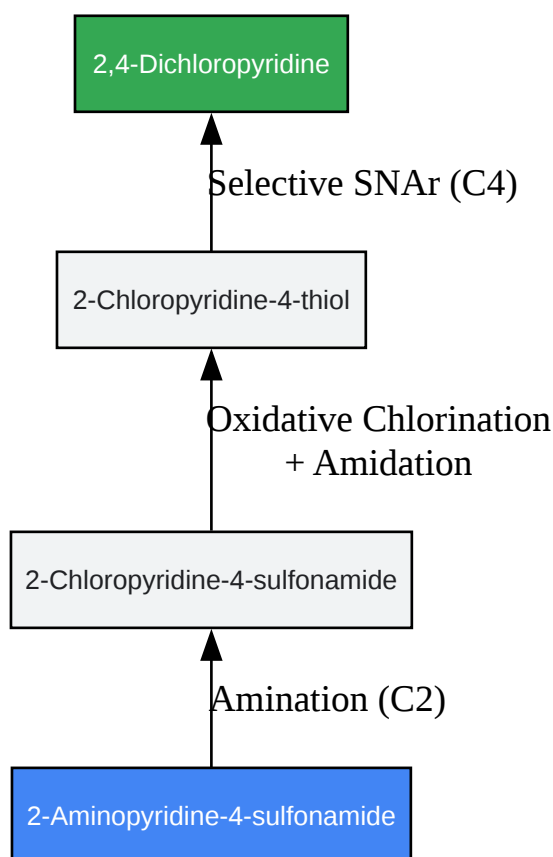
The design of the synthesis relies on the principle of Nucleophilic Aromatic Substitution (

) regioselectivity. In 2,4-dihalopyridines, the C4 position is significantly more electrophilic than the C2 position due to the lower steric hindrance and the stabilization of the Meisenheimer

intermediate. This allows for the selective installation of the sulfur moiety at C4, followed by amination at C2 under more forcing conditions.

Logical Pathway

- Target: **2-Aminopyridine-4-sulfonamide**^{[1][2][3][4]}
- Precursor: 2-Chloropyridine-4-sulfonamide (Activated for at C2)
- Intermediate: 2-Chloropyridine-4-sulfonyl chloride
- Starting Material: 2,4-Dichloropyridine (Commercially available, inexpensive)



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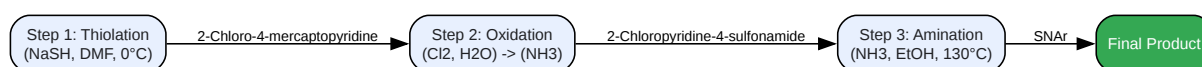
Figure 1: Retrosynthetic strategy leveraging the differential reactivity of C4 and C2 positions on the pyridine ring.

Experimental Protocol

Route Overview

The synthesis proceeds in three distinct stages:

- Selective Thiolation: Substitution of the C4-chloride with a thiol/sulfide surrogate.
- Oxidative Amidation: Conversion of the thiol to the sulfonamide via a sulfonyl chloride intermediate.
- Amination: Displacement of the C2-chloride with ammonia at elevated temperature.



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Figure 2: Forward synthetic workflow. Note the sequential functionalization of C4 followed by C2.

Step-by-Step Methodology

Step 1: Synthesis of 2-Chloro-4-mercaptopyridine

- Reagents: 2,4-Dichloropyridine (1.0 eq), Sodium Hydrosulfide (NaSH, 1.1 eq), DMF.
- Procedure:
 - Dissolve 2,4-dichloropyridine in DMF (5 vol) and cool to 0°C.
 - Add NaSH portion-wise, maintaining temperature < 5°C to prevent bis-substitution.
 - Allow the mixture to warm to room temperature (RT) and stir for 4 hours.
 - Workup: Quench with 1N HCl (pH ~4). The product, 2-chloro-4-mercaptopyridine, typically precipitates as a yellow solid. Filter and dry.

- Mechanism: The C4 position is more electron-deficient, allowing selective nucleophilic attack by the hydrosulfide ion.

Step 2: Synthesis of 2-Chloropyridine-4-sulfonamide

- Reagents: 2-Chloro-4-mercaptopyridine, Chlorine gas () or Sulfuryl Chloride (), Aqueous Acetic Acid, Ammonia ().
- Procedure:
 - Suspend the thiol from Step 1 in 80% aqueous acetic acid.
 - Cool to 0°C and bubble gas (or add dropwise) until the solution turns clear yellow (formation of sulfonyl chloride).
 - Purge excess with nitrogen.
 - Pour the reaction mixture onto ice-cold aqueous ammonia (28%) slowly.
 - Stir for 1 hour at RT.
 - Workup: Extract with Ethyl Acetate (EtOAc), dry over , and concentrate.
- Critical Note: The sulfonyl chloride intermediate is unstable; proceed immediately to the amidation step.

Step 3: Synthesis of 2-Aminopyridine-4-sulfonamide (Target)

- Reagents: 2-Chloropyridine-4-sulfonamide, Aqueous Ammonia (28%) or Methanolic Ammonia (7N).
- Procedure:
 - Place 2-chloropyridine-4-sulfonamide in a high-pressure steel autoclave or sealed thick-walled glass tube.
 - Add excess ammonia solution (10-20 eq).
 - Heat to 130–140°C for 16–24 hours. (Note: The 2-Cl position is deactivated by the electron-withdrawing sulfonamide but requires high energy to overcome the aromatic stability).
 - Workup: Cool to RT. Concentrate the solvent under reduced pressure.
 - Purification: Recrystallize from Ethanol/Water or purify via preparative HPLC if necessary (C18 column, Water/Acetonitrile gradient).

Characterization Data

The following data confirms the identity of the synthesized compound.

Spectroscopic Data Summary

Technique	Parameter	Expected Value / Observation
Appearance	Physical State	White to off-white crystalline solid
Melting Point	Range	208–212 °C (Decomposes)
MS (ESI)	[M+H] ⁺	174.03 (Calc. for : 173.19)
H NMR	Solvent: DMSO-	See detailed assignment below

H NMR Assignment (400 MHz, DMSO-)

The spectrum displays a characteristic pattern for a 2,4-disubstituted pyridine.

- 8.15 (d, $J=5.2$ Hz, 1H, H-6): The proton adjacent to the ring nitrogen is the most deshielded.
- 7.45 (s, 2H,): Broad singlet corresponding to the sulfonamide protons.
- 6.95 (d, $J=1.5$ Hz, 1H, H-3): The proton between the amino and sulfonamide groups. It appears as a doublet (meta-coupling) or singlet due to shielding by the ortho-amino group.
- 6.85 (dd, $J=5.2, 1.5$ Hz, 1H, H-5): Coupled to H-6 and H-3.
- 6.30 (s, 2H,): Broad singlet for the exocyclic amine at position 2.

Safety and Handling

- Ammonia Pressure: Step 3 involves heating ammonia in a sealed vessel. This generates significant pressure. Use rated pressure vessels and blast shields.
- Chlorine Gas: Step 2 utilizes chlorine or sulfuryl chloride, which are toxic and corrosive. Perform all oxidations in a well-ventilated fume hood.
- Skin Sensitization: Sulfonamides are known sensitizers. Wear nitrile gloves and long sleeves to prevent contact dermatitis.

References

- Regioselectivity in Pyridines: Synthesis and Late-Stage Functionalization of Complex Molecules through C–H Fluorination and Nucleophilic Aromatic Substitution. Journal of the American Chemical Society. [Link](#)
- Sulfonamide Synthesis: Sulfonamide Synthesis through Electrochemical Oxidative Coupling of Amines and Thiols. Cardiff University / ACS. [Link](#)

- Precursor Preparation: Preparation methods and uses of 2-amino-4-chloropyridine. Google Patents (CN104974085A). [Link](#)
- Reaction Conditions: 5-membered heteroarylaminosulfonamides for treating conditions mediated by deficient CFTR activity. Justia Patents. [Link](#)
- Compound Data: **2-Aminopyridine-4-sulfonamide** hydrochloride. Sigma-Aldrich Product Catalog. [Link](#)

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Sources

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